

Application Notes and Protocols: Site-Specific Cysteine Conjugation with Mal-PEG4-NH-Boc

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the covalent conjugation of the heterobifunctional linker, **Mal-PEG4-NH-Boc**, to cysteine residues within proteins, peptides, or other biomolecules. This procedure is fundamental for the development of advanced bioconjugates, including antibody-drug conjugates (ADCs), PROteolysis TArgeting Chimeras (PROTACs), and other targeted therapeutic and diagnostic agents.

The maleimide group of **Mal-PEG4-NH-Boc** reacts specifically with the sulfhydryl (thiol) group of a cysteine residue via a Michael addition reaction.[1] This reaction is highly efficient and forms a stable thioether bond under mild, physiological pH conditions.[2] The molecule also contains a tert-butyloxycarbonyl (Boc)-protected amine, which can be deprotected in a subsequent step to allow for further functionalization.[1][3] The polyethylene glycol (PEG) spacer enhances solubility and reduces steric hindrance.[1][3]

Key Reaction Parameters

The success and efficiency of the maleimide-thiol conjugation are dependent on several key parameters. The following table summarizes the recommended ranges for these parameters, which can be optimized for each specific biomolecule.



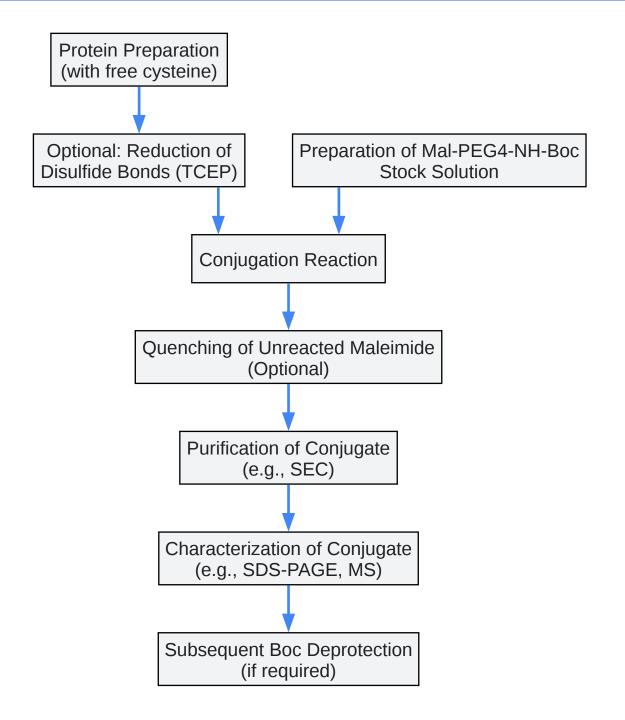
Parameter	Recommended Range	Notes
рН	6.5 - 7.5	Optimal for specific thiol- maleimide reaction while minimizing hydrolysis of the maleimide group. Suitable buffers include PBS, HEPES, and Tris, provided they do not contain thiols.[1][2][4]
Temperature	Room Temperature (20-25°C) or 4°C	Room temperature reactions are typically faster. 4°C can be used for sensitive biomolecules to maintain their stability.[1][2]
Reaction Time	1 - 4 hours to overnight	A common starting point is 2 hours at room temperature or overnight at 4°C. The reaction progress can be monitored to determine the optimal time.[1]
Molar Ratio (Linker:Cysteine)	5:1 to 20:1	A molar excess of the Mal- PEG4-NH-Boc linker is used to drive the reaction to completion.[1][5]
Protein Concentration	1 - 10 mg/mL	This is dependent on the solubility and stability of the specific protein being conjugated.[6][7]

Experimental Protocols

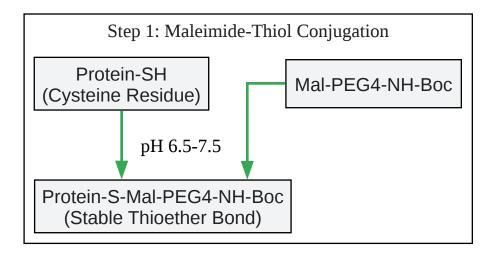
This section provides a detailed, step-by-step methodology for the conjugation of **Mal-PEG4-NH-Boc** to a cysteine-containing protein.

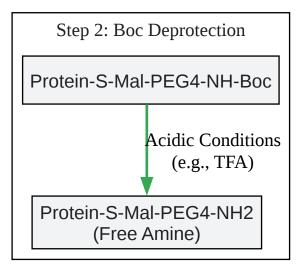
Workflow Overview











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